

gamma-Chlordane bioaccumulation factor compared to other POPs

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Compound Focus: gamma-Chlordane

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Understanding Bioaccumulation Factors

Bioaccumulation is the process by which chemicals concentrate in an organism's tissues. The **Bioaccumulation Factor (BAF)** quantifies this process, calculated as the concentration of a chemical in an organism divided by its concentration in the surrounding environment (e.g., water or diet) [1].

Key concepts related to BAF include:

- **Bioconcentration (BCF):** Uptake of chemicals primarily from water alone [1].
- **Biomagnification:** Increasing chemical concentration at higher levels of a food web [2] [1].
- **KOW (Octanol-Water Partition Coefficient):** A common predictor for a chemical's potential to accumulate in aquatic organisms. However, for air-breathing organisms (like mammals and birds), the **KOA (Octanol-Air Partition Coefficient)** is often a better indicator for chemicals with a log KOW < 5.5 [2].

Measured Concentrations in an Arctic Food Web

The table below summarizes data from a study that measured concentrations of various POPs in two trophically matched Arctic species: the spotted seal (an air-breathing mammal) and the sheefish (a water-respiring fish) [2]. This data illustrates the differential bioaccumulation of these compounds.

Table: POP Concentrations in Matched Arctic Species

| Chemical Compound | log KOW [2] | log KOA [2] | Mean Concentration in Sheefish Muscle (ng/g lipid) [2] | Mean Concentration in Spotted Seal Muscle (ng/g lipid) [2] |
|-------------------------|-------------|--------------|--|--|
| γ -HCH (Lindane) | 3.7 | 8.6 | 1.41 | 4.33 |
| PCB 153 | 6.9 | 8.7 | 15.8 | 287 |
| PCB 138 | 6.7 | 8.6 | 9.48 | 164 |
| p,p'-DDE | 6.5 | 9.1 | 12.1 | 222 |
| trans-Nonachlor | 6.5 | Not Provided | 2.95 | 70.6 |
| Hexachlorobenzene | 5.7 | 7.1 | 0.85 | 1.69 |
| Dieldrin | 5.4 | 9.0 | 1.69 | 28.9 |
| α -HCH | 3.9 | 7.8 | 0.28 | 0.21 |

While **gamma-Chlordane** itself was not directly reported in this dataset, its close relative **trans-Nonachlor** (a major component of technical chlordane) shows significant biomagnification. Furthermore, the data confirms that compounds with a **high KOA** (like dieldrin and trans-Nonachlor) show a strong tendency to bioaccumulate in air-breathing mammals like the spotted seal [2].

Experimental Workflow for Bioaccumulation Assessment

The following diagram outlines the general workflow and key considerations for assessing the bioaccumulation potential of persistent organic pollutants like **gamma-Chlordane**, based on established scientific models [1].

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References

1. Bioaccumulation of persistent organic chemicals [sciencedirect.com]
2. Variation in bioaccumulation of persistent organic pollutants ... [pmc.ncbi.nlm.nih.gov]

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